

An In-depth Technical Guide to Ethyl 5-iodo-1H-pyrazole-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 5-iodo-1H-pyrazole-3-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **Ethyl 5-iodo-1H-pyrazole-3-carboxylate**, a key heterocyclic building block in organic synthesis and medicinal chemistry. It details the compound's chemical structure, properties, synthesis, and applications, with a focus on its utility in drug discovery and development.

Compound Identification and Structure

Ethyl 5-iodo-1H-pyrazole-3-carboxylate is a halogenated pyrazole derivative. The presence of the reactive iodo substituent makes it a valuable intermediate for introducing the pyrazole scaffold into more complex molecules through various cross-coupling reactions.

- CAS Number: 141998-77-8[1]
- Molecular Formula: C₆H₇IN₂O₂[1]
- Structure:

 alt text

Physicochemical Properties

The key physical and chemical properties of **Ethyl 5-iodo-1H-pyrazole-3-carboxylate** are summarized below.

Property	Value	Reference
Molecular Weight	266.04 g/mol	[1]
Density	1.936 g/cm ³	[1]
Boiling Point	377.6°C	[1]
Flash Point	182.17°C	[1]
InChI Key	PKGRSCADNBDVRY-UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

The synthesis of substituted pyrazole carboxylates often involves the condensation of a β -dicarbonyl compound with a hydrazine derivative. While specific protocols for **Ethyl 5-iodo-1H-pyrazole-3-carboxylate** are proprietary, a general and widely cited method for analogous structures involves the reaction of a dioxo-ester with hydrazine hydrate in an acidic medium.

General Experimental Protocol for Synthesis of Ethyl 5-(substituted)-1H-pyrazole-3-carboxylate Derivatives:

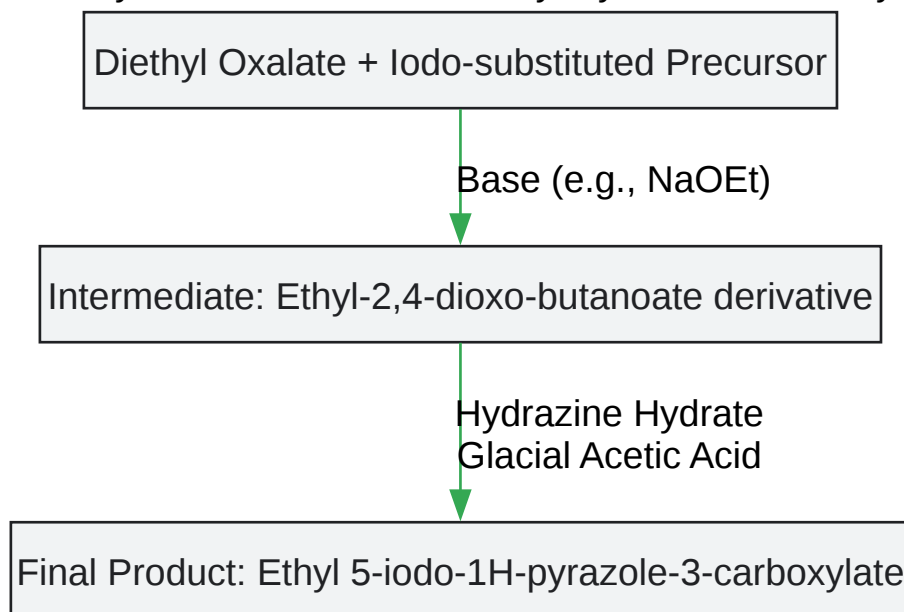
This protocol is adapted from the synthesis of similar pyrazole derivatives and provides a likely pathway for obtaining the target compound.[2][3]

- Step 1: Formation of the Dioxo-ester Intermediate
 - In a suitable reaction vessel, diethyl oxalate is reacted with a corresponding ketone or ester derivative (in this case, an iodo-substituted precursor) in the presence of a base like sodium ethoxide.
 - This reaction forms a substituted ethyl-2,4-dioxo-butanoate intermediate.
- Step 2: Cyclization with Hydrazine Hydrate

- A suspension of the intermediate dioxo-ester is prepared in glacial acetic acid.
 - Hydrazine hydrate is added to the suspension.
 - The reaction mixture is typically heated under reflux to facilitate the cyclization, which yields the final ethyl 5-(substituted)-1H-pyrazole-3-carboxylate product.[2][3]
 - The final product is then isolated and purified, often through recrystallization or column chromatography.
- Characterization:
 - The structure of the synthesized compound is confirmed using analytical techniques such as elemental analysis, Infrared (IR) spectroscopy, Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR and ^{13}C NMR), and Mass Spectrometry (MS).[2][3]

Logical Workflow for Synthesis

General Synthesis Workflow for Ethyl Pyrazole-3-carboxylates



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Caption: General synthesis pathway for ethyl pyrazole-3-carboxylates.

Applications in Research and Drug Development

Ethyl 5-iodo-1H-pyrazole-3-carboxylate is a versatile building block with significant applications in medicinal chemistry and organic synthesis.

- **Chemical Synthesis:** It serves as a precursor for creating more complex heterocyclic compounds. The iodo group is particularly useful for Suzuki and Sonogashira cross-coupling reactions, allowing for the introduction of various aryl, heteroaryl, or alkynyl groups at the 5-position of the pyrazole ring.[\[1\]](#)
- **Drug Discovery:** Pyrazole derivatives are known to possess a wide range of biological activities. Research into derivatives of this compound has shown potential for developing new therapeutic agents with antimicrobial, anticancer, and anti-inflammatory properties.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Agrochemicals:** The pyrazole scaffold is also present in some agrochemicals, and this compound can be used in the development of new pesticides and herbicides.[\[1\]](#)

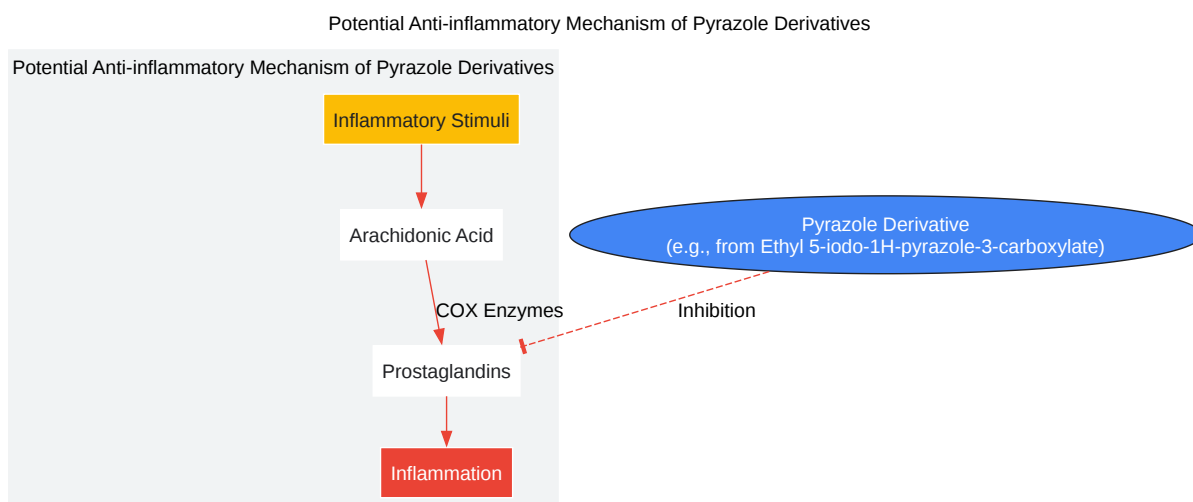
Mechanism of Action and Signaling Pathways

The biological effects of **Ethyl 5-iodo-1H-pyrazole-3-carboxylate** derivatives are dependent on their specific structures and modifications. In biological systems, these compounds may modulate the activity of molecular targets like enzymes or receptors, thereby influencing cellular pathways.[\[1\]](#)

Anti-inflammatory Activity: Studies on related ethyl 5-(substituted)-1H-pyrazole-3-carboxylate derivatives have demonstrated significant anti-inflammatory activity.[\[2\]](#) For instance, certain derivatives, such as ethyl 5-(3,4-dimethoxyphenyl)-1H-pyrazole-3-carboxylate, exhibited over 80% inhibition in inflammatory models, a potency comparable to the standard non-steroidal anti-inflammatory drug (NSAID) diclofenac.[\[1\]](#)

This suggests that these pyrazole derivatives may act by inhibiting key enzymes in the inflammatory cascade, such as cyclooxygenase (COX) enzymes, which are responsible for the synthesis of prostaglandins.

Potential Anti-inflammatory Signaling Pathway



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Caption: Potential mechanism of anti-inflammatory action for pyrazole derivatives.

Conclusion

Ethyl 5-iodo-1H-pyrazole-3-carboxylate is a high-value chemical intermediate with significant potential in the fields of organic synthesis and drug discovery. Its well-defined structure and the reactivity of its iodo group make it an ideal starting material for creating diverse libraries of novel compounds. The demonstrated biological activities of its derivatives, particularly in the area of anti-inflammatory research, underscore its importance for scientists and professionals in the pharmaceutical and chemical industries.

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